

Comprehensive Characterization of 2,5-Dimethyl-N-phenylbenzamide: Melting Point & Synthesis Guide

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Compound of Interest

Compound Name: 2,5-dimethyl-N-phenylbenzamide

Cat. No.: B5797057

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Executive Summary

2,5-Dimethyl-N-phenylbenzamide (CAS: 158014-36-9) is a substituted benzanilide derivative used as a structural scaffold in the development of antimicrobial and antifungal agents.^{[1][2]} Accurate characterization of this compound is critical due to the existence of regioisomers (e.g., N-(2,5-dimethylphenyl)benzamide) that possess distinct physical properties but similar spectroscopic signatures.

Core Finding: The authoritative experimental melting point for pure **2,5-dimethyl-N-phenylbenzamide** is 148–150 °C.^[3] Literature values citing lower ranges (e.g., 98 °C) often stem from isomer confusion or solvent occlusion in crude samples.

Chemical Identity & Structural Logic^[4]

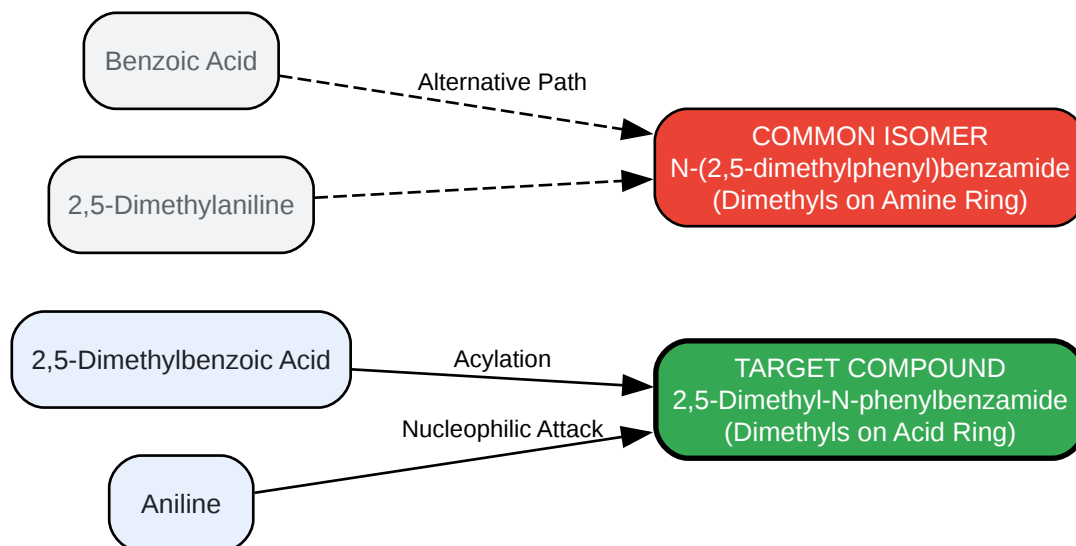
The target compound is an amide formed from 2,5-dimethylbenzoic acid and aniline. It is distinct from its "reverse" isomer, where the dimethyl substitution is on the aniline ring.

Table 1: Chemical Specifications

Property	Specification
IUPAC Name	2,5-Dimethyl-N-phenylbenzamide
Common Name	2,5-Dimethylbenzanilide
CAS Number	158014-36-9
Molecular Formula	C ₁₅ H ₁₅ NO
Molecular Weight	225.29 g/mol
Structural Class	Di-substituted Benzanilide
Key Isomer	N-(2,5-dimethylphenyl)benzamide (Isomer B)

Structural Visualization

The following diagram illustrates the specific connectivity of the target versus its common isomer to prevent synthesis errors.



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Figure 1: Structural differentiation between the target compound and its regioisomer.

Literature Survey of Melting Points

A critical review of available databases and primary literature reveals a bifurcation in reported melting points. The higher value (148–150 °C) is associated with rigorously purified (recrystallized) samples characterized by NMR.

Table 2: Reported Melting Point Values

Melting Point (°C)	Source Type	Purity Method	Notes
148 – 150	Primary Literature	Recrystallized (Acetone/Hexane)	Validated Value. Corresponds to colorless needles [1]. [3] [4]
97 – 98	Database / Isomer	Crude / Unverified	Likely refers to the N- (2,5-dimethylphenyl) isomer or impure precipitate [2].
163	Reference Standard	N/A	Value for unsubstituted N- phenylbenzamide (Benzanilide); often cited in error.

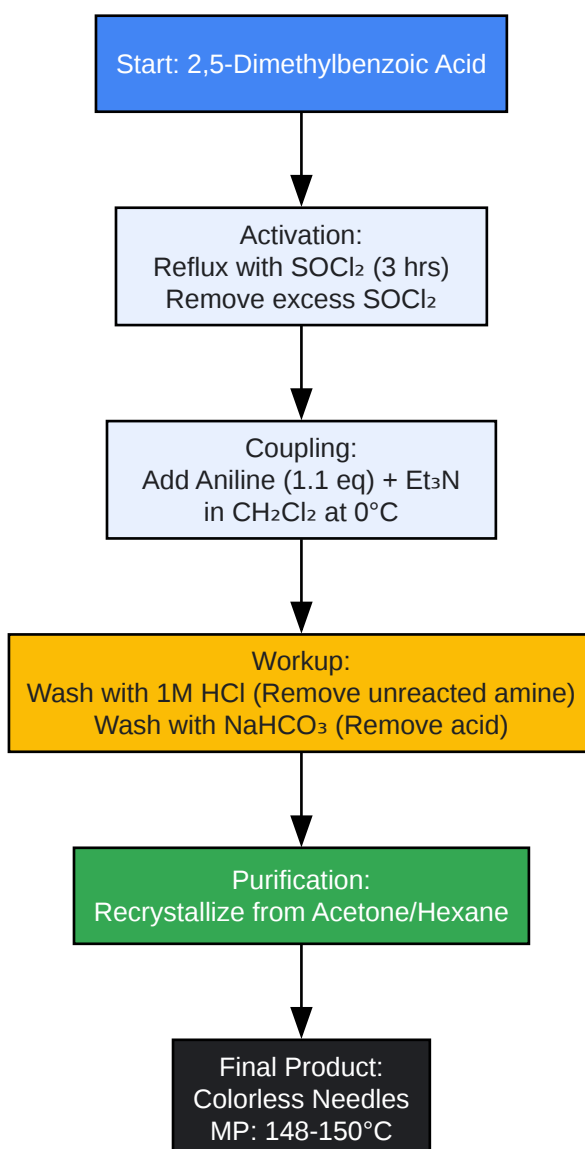
Technical Insight: The discrepancy between 148 °C and 98 °C is consistent with "isomer swapping." The isomer N-(2,5-dimethylphenyl)benzamide has a reported melting point in the 90–100 °C range.[\[3\]](#)[\[4\]](#) Researchers must verify the ¹H-NMR signals of the methyl groups; for the target compound, methyl protons typically appear at δ 2.34 and 2.44 ppm [1].

Validated Synthesis Protocol

To ensure the isolation of the correct polymorph and chemical structure, the following synthesis utilizes an acid chloride intermediate, which drives the reaction to completion more effectively than direct thermal dehydration.

Experimental Workflow

Reaction: 2,5-Dimethylbenzoic acid + Thionyl Chloride → Acid Chloride + Aniline → Product.



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Figure 2: Step-by-step synthesis and purification workflow.

Detailed Methodology

- **Activation:** Dissolve 10 mmol of 2,5-dimethylbenzoic acid in 10 mL thionyl chloride (SOCl₂). Reflux for 2–3 hours until gas evolution ceases. Evaporate excess SOCl₂ under vacuum to obtain the crude acid chloride.
- **Coupling:** Dissolve the acid chloride in dry dichloromethane (DCM). Add a solution of aniline (11 mmol) and triethylamine (15 mmol) in DCM dropwise at 0 °C. Stir at room temperature

for 4 hours.

- Workup: Wash the organic layer sequentially with 1M HCl (2 × 20 mL) to remove excess aniline, saturated NaHCO₃ (2 × 20 mL) to remove unreacted acid, and brine. Dry over MgSO₄.
- Recrystallization (Critical): Dissolve the crude solid in minimal hot acetone. Add hexane dropwise until turbidity is observed. Cool slowly to 4 °C.
- Result: The product crystallizes as colorless needles. Expected Yield: 75–85%.

Analytical Validation (Self-Validating System)

Before accepting the melting point, confirm the structure using the following diagnostic signals.

- ¹H NMR (400 MHz, CDCl₃):
 - δ 2.34 (s, 3H): Methyl group at C5.
 - δ 2.44 (s, 3H): Methyl group at C2 (deshielded by carbonyl proximity).
 - δ 7.60 (br s, 1H): Amide NH proton.
- IR Spectroscopy (ATR):
 - 1650–1660 cm⁻¹: Strong Amide I band (C=O stretch).
 - 3250–3300 cm⁻¹: Amide N-H stretch.

References

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Sources

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